Using H-Leu-Gly-NH2 HBr to study protein-peptide interactions

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Compound of Interest

Compound Name:	*H-Leu-gly-NH2 hbr*
CAS No.:	*28671-28-5*
Cat. No.:	*B2581226*

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Application Note: Mechanistic Profiling of Protein-Peptide Interactions Using **H-Leu-Gly-NH2 HBr**

Executive Summary

H-Leu-Gly-NH2 HBr (L-Leucyl-Glycinamide hydrobromide, CAS: 28671-28-5) is a high-purity dipeptide amide salt utilized as a structural probe and mechanistic substrate in the study of Metallo-exopeptidases (specifically Leucine Aminopeptidase, LAP) and Proton-coupled Oligopeptide Transporters (PEPT1/SLC15A1 and PEPT2/SLC15A2).

Unlike chromogenic substrates (e.g., Leu-pNA) that prioritize assay speed, H-Leu-Gly-NH2 mimics native peptide architecture, making it the "Gold Standard" for determining authentic

(affinity) and

(turnover) values, and for mapping the S1/S1' substrate specificity pockets of target proteins.[1] This guide details protocols for kinetic profiling and competitive transport assays.[1]

Part 1: Physicochemical Profile & Preparation[1]

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Compound: H-Leu-Gly-NH2[2][3][4][5][6] · HBr MW: 268.15 g/mol (Salt) | Free Base MW: ~187.24 g/mol Solubility: Highly soluble in water (>50 mg/mL).[1] Storage: -20°C (desiccated). Hygroscopic.

Critical Preparation Protocol (Self-Validating)

- Molarity Correction: The HBr salt constitutes ~30% of the mass.[1] When preparing a 10 mM stock, weigh based on 268.15 g/mol , not the free base.
  - Calculation: To make 10 mL of 10 mM stock: Weigh 26.8 mg.
- pH Buffering: Dissolving **H-Leu-Gly-NH2 HBr** in unbuffered water yields an acidic solution (pH ~4-5) due to the hydrobromide.
  - Action: Always dissolve in the final assay buffer (e.g., PBS pH 7.4 or HEPES pH 7.[1]2) or adjust pH immediately with dilute NaOH if using water.[1]
- Stability Check: Verify integrity via HPLC. The amide bond is stable at neutral pH, but the N-terminal amine is susceptible to oxidative degradation if left at RT for >24h.

Part 2: Mechanism of Interaction

H-Leu-Gly-NH2 probes two distinct biological mechanisms:

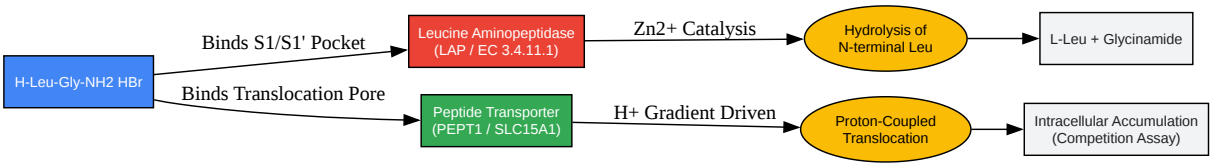
- Enzymatic Hydrolysis (Leucine Aminopeptidase - LAP):
  - Mechanism: LAP (EC 3.4.11.[1][7][8]1) is a cytosolic metalloenzyme (Zn^{2+}/Mn^{2+}).[1] It recognizes the free N-terminal Leucine (S1 pocket) and the hydrophobic Glycine (S1' pocket).
  - Reaction:

    [1]
  - Utility: Acts as a competitive inhibitor or substrate to define the catalytic efficiency of aminopeptidases without the steric hindrance of bulky chromophores.
- Transmembrane Transport (PEPT1/PEPT2):

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- Mechanism: The SLC15 family transporters recognize the dipeptide backbone (specifically the N-terminal amine and peptide bond carbonyl).
- Utility: H-Leu-Gly-NH2 is a high-affinity substrate used to compete against drugs (e.g., Valacyclovir,

  -lactams) to determine their transport potential.



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Figure 1: Dual-mode interaction mechanism of H-Leu-Gly-NH2 with metallo-enzymes and solute carrier transporters.

Part 3: Experimental Protocols

Application A: Competitive Transport Assay (PEPT1/PEPT2)

Objective: Determine if a drug candidate utilizes the PEPT1 transporter by using H-Leu-Gly-NH2 as a specific competitor.

Materials:

- Caco-2 cells (differentiated, 21-day culture) or PEPT1-expressing Xenopus oocytes.[1]
- Tracer: [^{14}C]Gly-Sar (Glycyl-sarcosine) – The standard non-hydrolyzable substrate.[1]
- Competitor: **H-Leu-Gly-NH2 HBr** (0.1 mM – 10 mM).[1]
- Buffer: HBSS adjusted to pH 6.0 (PEPT1 is proton-dependent; acidic pH maximizes transport).[1]

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Protocol Steps:

- Preparation: Wash Caco-2 monolayers 3x with warm HBSS (pH 6.0).
- Dosing:
  - Control Well: Add HBSS + 10 µM [^{14}C]Gly-Sar.
  - Experimental Well: Add HBSS + 10 µM [^{14}C]Gly-Sar + 1 mM H-Leu-Gly-NH2.
- Incubation: Incubate at 37°C for 10 minutes (linear uptake phase).
- Termination: Aspirate solution and immediately wash cells 3x with ice-cold PBS (pH 7.4) to stop transport.
- Lysis & Quantification: Lyse cells (0.1 N NaOH), add scintillation fluid, and count CPM (Counts Per Minute).
- Data Analysis:
  - Calculate % Inhibition:

    .[1]
  - Interpretation: High inhibition (>50%) confirms H-Leu-Gly-NH2 binds the same transporter pocket, validating the system.

Application B: HPLC-Based Enzymatic Cleavage Assay

Objective: Measure Leucine Aminopeptidase (LAP) activity or stability of the peptide in serum.[1]

Materials:

- Enzyme: Recombinant LAP or Serum/Plasma.[1]
- Substrate: **H-Leu-Gly-NH2 HBr** (1 mM stock).[1]
- Stop Solution: 10% Trichloroacetic acid (TCA) or Acetonitrile.[1]

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- HPLC System: C18 Column (e.g., Zorbax Eclipse), UV Detector (214 nm).[1]

Protocol Steps:

- Reaction Mix: Combine 10 µL Enzyme + 80 µL Buffer (PBS, pH 7.4, + 1 mM $MnCl_2$ for activation).
- Initiation: Add 10 µL of 10 mM H-Leu-Gly-NH2 stock.
- Sampling: At t=0, 15, 30, 60 min, remove 20 µL aliquots.
- Quenching: Mix aliquot with 20 µL Stop Solution (precipitates protein). Centrifuge at 10,000 x g for 5 min.
- HPLC Analysis: Inject supernatant.
  - Mobile Phase: A: 0.1% TFA in Water, B: 0.1% TFA in ACN.[1] Gradient: 0-20% B over 15 min.
  - Detection: Monitor depletion of H-Leu-Gly-NH2 peak and appearance of L-Leu peak.
  - Note: Glycinamide absorbs poorly at 214 nm; focus on the parent peptide depletion.[1]

Part 4: Data Presentation & Analysis

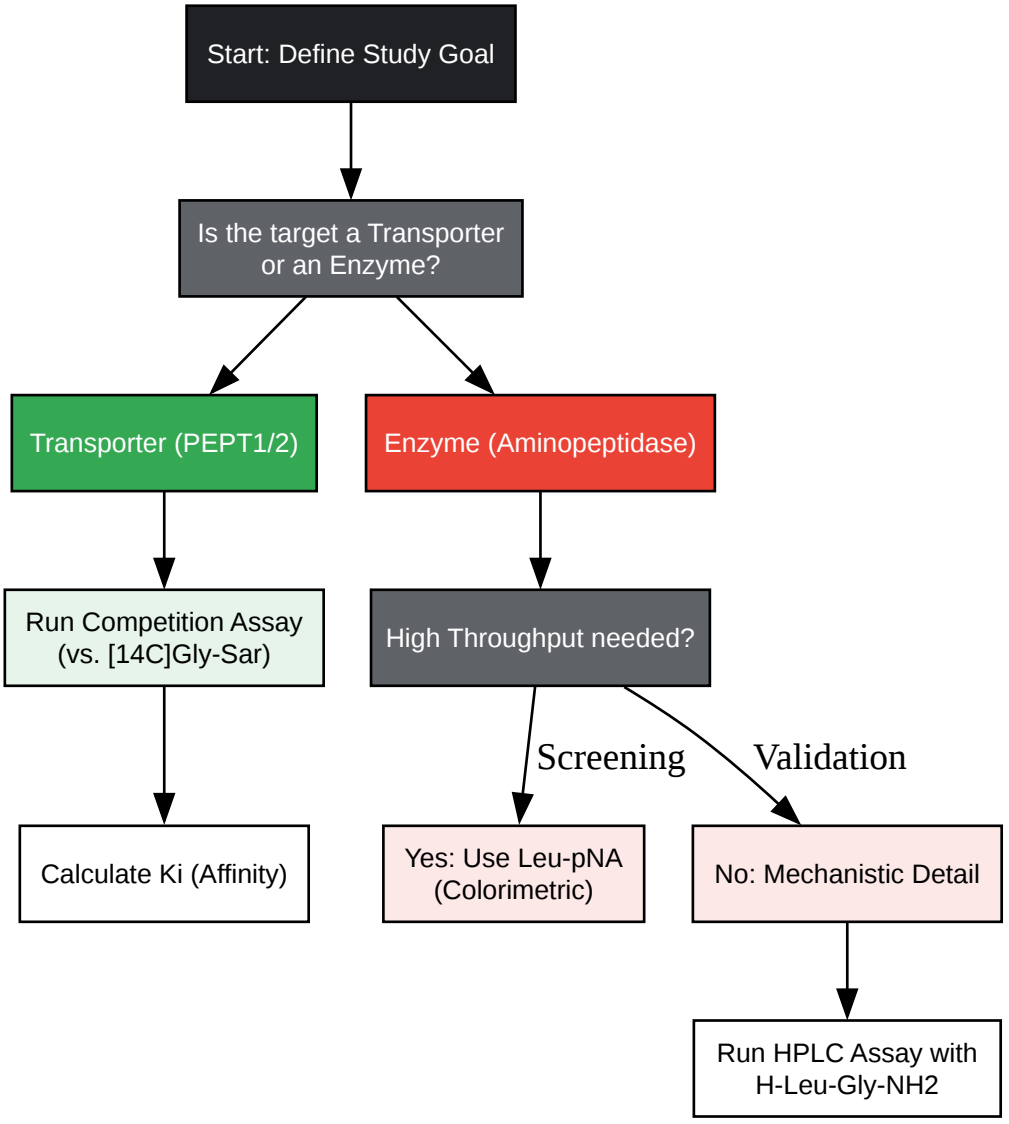
Table 1: Comparative Kinetics of LAP Substrates

Substrate	Detection Method	Km (mM)	Specificity Note
H-Leu-Gly-NH2	**HPLC / CE**	0.5 - 1.2	Native Mimic. **Best for structural fidelity.**
Leu-pNA	Colorimetric (405 nm)	0.2 - 0.5	Artificial.[1] High turnover, but sterically biased.[1]

| Leu-AMC | Fluorometric | 0.05 - 0.1 | High sensitivity, prone to inner-filter effects.[1] |

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Graphviz Workflow: Assay Decision Tree



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Figure 2: Decision tree for selecting H-Leu-Gly-NH2 based on experimental requirements.

Part 5: Troubleshooting & Expert Tips

- Hygroscopicity: The HBr salt absorbs water rapidly.[1] Weighing errors are common.[1]
  - Fix: Allow the vial to equilibrate to room temperature before opening.[1] Use a micro-balance.

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- Buffer Incompatibility: Avoid phosphate buffers if using high concentrations of Zinc or Manganese (cofactors for LAP), as metal phosphates may precipitate.[1]
  - Fix: Use HEPES or Tris-HCl for metalloenzyme assays.[1]
- Peak Overlap: In HPLC, the HBr counter-ion may appear as a solvent front peak or interfere with early eluting polar peptides.[1]
  - Fix: Use a column capable of retaining polar compounds (e.g., C18-Aq or HILIC) to separate the dipeptide from the salt front.

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